

Operational Guide: Proper Disposal of 1-(2-Chloro-6-methoxyphenyl)ethanone

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Compound of Interest

Compound Name: 1-(2-Chloro-6-methoxyphenyl)ethanone

CAS No.: 881883-32-5

Cat. No.: B1490065

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Executive Safety Summary (Emergency Card)

Before initiating any disposal procedure, verify the chemical identity and immediate hazards.[1]

[2] This compound is a halogenated aromatic ketone, requiring specific waste stream segregation to prevent costly cross-contamination and regulatory violations.[1][2]

Parameter	Critical Data
Chemical Name	1-(2-Chloro-6-methoxyphenyl)ethanone
Synonyms	2'-Chloro-6'-methoxyacetophenone
CAS Number	881883-32-5 (Verify on specific vendor label as isomers vary)
Molecular Formula	C ₉ H ₉ ClO ₂
Hazard Class	Irritant / Harmful (H302, H315, H319, H335)
Waste Stream	HALOGENATED Organic (Strict Segregation Required)
Compatibility	INCOMPATIBLE with Strong Oxidizers.[1][2][3]

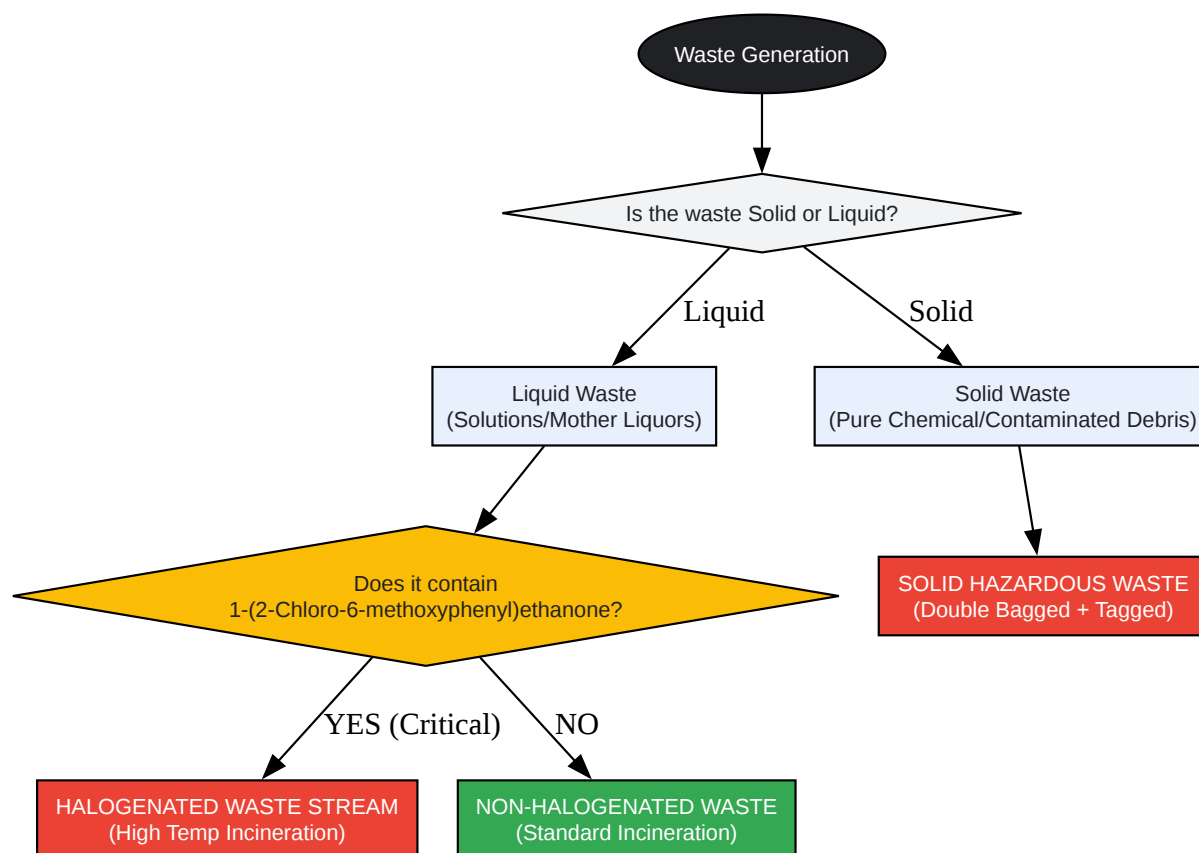
The Science of Segregation: Why It Matters

As researchers, we often default to throwing all organics into a single "Organic Waste" carboy. [1][2] For this specific compound, that is a critical error.

1-(2-Chloro-6-methoxyphenyl)ethanone contains a chlorine atom covalently bonded to the aromatic ring.[1][2][3]

- The Causality: When halogenated compounds are incinerated, they generate acidic gases (HCl, HF) and potential dioxins.[1] Consequently, disposal facilities must burn these at significantly higher temperatures with specific scrubbers.[1][2]
- The Cost: Mixing even 1 mL of this halogenated compound into a 20L drum of non-halogenated acetone/ethanol waste reclassifies the entire drum as halogenated waste.[1][2][3] This can increase disposal costs by 300-500%. [1][3]

Decision Logic: Waste Stream Selection



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Figure 1: Critical decision tree for segregating halogenated acetophenone waste. Note that any liquid mixture containing this compound defaults to the Red (Halogenated) path.[1]

Step-by-Step Disposal Protocols

Scenario A: Disposal of Pure Chemical (Expired or Unused)

Context: You have an old bottle with residual solid or oil.

- Do Not Solubilize: If the chemical is already a solid or oil in a vial, do not dissolve it in solvent just to pour it out.[1][2] This increases waste volume unnecessarily.[1][2][3]

- Primary Containment: Keep the chemical in its original container. Ensure the cap is tight.[\[1\]](#)
[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Secondary Containment: Place the original container inside a clear, sealable plastic bag (Ziploc type) to prevent leakage and protect the label.
- Labeling: Attach a hazardous waste tag to the outer bag.
 - Chemical Name: **1-(2-Chloro-6-methoxyphenyl)ethanone**.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)
 - Hazards: Irritant, Toxic.[\[1\]](#)[\[2\]](#)
 - Constituents: 100%.[\[1\]](#)[\[3\]](#)
- Logistics: Move to the Solid Hazardous Waste accumulation area.

Scenario B: Disposal of Reaction Mixtures (Liquid Waste)

Context: You have performed a reaction or extraction (e.g., DCM or Ethyl Acetate layer) containing the compound.

- Select Container: Use a high-density polyethylene (HDPE) or glass carboy specifically designated for Halogenated Waste.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Compatibility Check: Ensure the carboy does not contain strong oxidizers (e.g., Nitric acid waste, Peroxides).[\[1\]](#)[\[2\]](#) The acetophenone moiety is stable, but safety is paramount.[\[1\]](#)[\[2\]](#)
- Transfer: Pour the solution into the carboy using a funnel to prevent splashing.
- Log: Immediately update the waste log attached to the carboy.
 - Entry: "Halogenated Organics (approx. X% **1-(2-Chloro-6-methoxyphenyl)ethanone**)".[\[1\]](#)
[\[2\]](#)[\[3\]](#)[\[5\]](#)
 - Note: Even if the solvent is Ethyl Acetate (non-halogenated), the presence of the solute makes the whole mix halogenated.[\[1\]](#)[\[2\]](#)

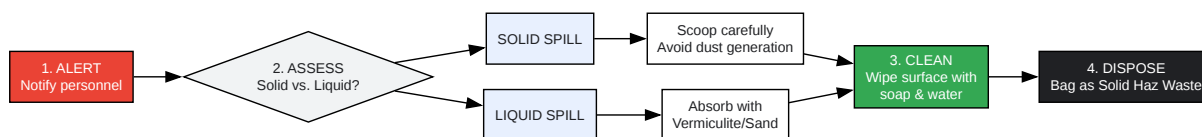
Scenario C: Contaminated Debris (Gloves, Weigh Boats, Syringes)[1]

- Segregation: Do not throw contaminated gloves in the regular trash.[1][2][3]
- Collection: Place items in a dedicated "Solid Hazardous Waste" bucket lined with a thick (minimum 2 mil) polyethylene bag.
- Sharps: If using needles/syringes, they must go into a Hard-Sided Sharps Container, regardless of chemical contamination.[1][2]

Spill Response Protocol

In the event of a spill, speed and containment are vital to prevent laboratory exposure.[1][2]

PPE Required: Nitrile gloves (double gloved recommended), Safety Goggles, Lab Coat.[1]



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Figure 2: Immediate response workflow for spills. Note that combustible absorbents (sawdust) should be avoided; use inert clay or vermiculite.[1]

Regulatory & Compliance Framework

For US-based laboratories, adherence to EPA Resource Conservation and Recovery Act (RCRA) is mandatory.[1][2][3]

Regulatory Category	Classification for this Compound
EPA Waste Code	D001 (Ignitable - if in flammable solvent) or Non-Specific Halogenated (if mixed with F-listed solvents).[1][2][3] Pure substance is often managed as Hazardous Waste due to toxicity characteristics.[1][2][3]
DOT Shipping	Likely UN 3335 (Aviation regulated solid, n.o.s.) or UN 3077 (Environmentally Hazardous Substance) depending on quantity and transport mode.[1]
Sewer Disposal	STRICTLY PROHIBITED. Halogenated aromatics are toxic to aquatic life and disrupt water treatment microorganisms.[1]

Final Verification

Always consult the Safety Data Sheet (SDS) specific to your vendor (e.g., Sigma-Aldrich, Combi-Blocks) as impurities can alter flash points and specific hazard codes.[1][2][3]

References

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